

An In-depth Technical Guide to L-Tyrosine Disodium Salt Dihydrate

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt dihydrate*

Cat. No.: *B15680748*

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and biological significance of **L-Tyrosine disodium salt dihydrate**. It is intended for researchers, scientists, and professionals in drug development who are working with or have an interest in this highly soluble amino acid derivative.

Molecular Structure and Physicochemical Properties

L-Tyrosine disodium salt dihydrate is a salt form of the non-essential amino acid L-Tyrosine, where the protons of both the carboxylic acid and the phenolic hydroxyl group are replaced by sodium ions. The inclusion of two water molecules in its crystalline structure leads to the dihydrate form. This modification significantly enhances its solubility in aqueous solutions compared to its parent compound, L-Tyrosine.

Chemical and Physical Data

The key chemical and physical properties of **L-Tyrosine disodium salt dihydrate** are summarized in the table below, compiled from various sources.

Property	Value	References
IUPAC Name	disodium;(2S)-2-amino-3-(4-oxidophenyl)propanoate;dihydrate	[1][2][3]
Synonyms	L-Tyrosine, disodium salt, dihydrate; L-3-(4-Hydroxyphenyl)alanine disodium salt dihydrate	[1][4][5][6]
CAS Number	122666-87-9	[1][2][3][5][6][7]
Chemical Formula	C ₉ H ₁₃ NNa ₂ O ₅	[1][2][3][4]
Molecular Weight	261.18 g/mol	[1][3][4][5][6][7][8]
Appearance	White to off-white, cream, or yellowish crystalline powder	[3][5][6]
Solubility	Highly soluble in water	[8][9]
Optical Rotation	[α] _{D20} = -9 to -13° (c=4 in water)	[5]
pH	10.5 - 11.5 (1% solution in water)	[3][6]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis and characterization of **L-Tyrosine disodium salt dihydrate** are not extensively available in the public domain. However, based on general principles of organic and analytical chemistry, the following methodologies would be appropriate.

Synthesis Protocol

A plausible laboratory-scale synthesis would involve the reaction of L-Tyrosine with a stoichiometric excess of a sodium base in an aqueous medium, followed by crystallization.

Objective: To synthesize **L-Tyrosine disodium salt dihydrate** from L-Tyrosine.

Materials:

- L-Tyrosine
- Sodium Hydroxide (NaOH)
- Deionized Water
- Ethanol
- Magnetic stirrer and stir bar
- pH meter
- Rotary evaporator
- Crystallization dish
- Vacuum filtration apparatus

Procedure:

- Dissolve a known quantity of L-Tyrosine in deionized water. Gentle heating may be required to aid dissolution.
- Cool the solution to room temperature.
- Slowly add a 2 molar equivalent of a standardized sodium hydroxide solution to the L-Tyrosine solution while stirring continuously.
- Monitor the pH of the solution. The reaction is complete when a stable pH above 11 is achieved.
- Filter the resulting solution to remove any insoluble impurities.
- Concentrate the solution using a rotary evaporator until signs of precipitation are observed.
- Transfer the concentrated solution to a crystallization dish and add a small amount of a miscible anti-solvent like ethanol to induce crystallization.

- Allow the solution to stand at a reduced temperature (e.g., 4°C) to facilitate the formation of crystals.
- Collect the crystals by vacuum filtration and wash with a small amount of cold ethanol.
- Dry the crystals under vacuum to obtain **L-Tyrosine disodium salt dihydrate**.

Characterization Protocols

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: To confirm the presence of the aromatic and aliphatic protons of the tyrosine backbone. The absence of the phenolic and carboxylic acid protons would be indicative of salt formation.
- ^{13}C NMR: To identify all carbon atoms in the molecule and confirm the chemical environment changes upon deprotonation.

2.2.2. Infrared (IR) Spectroscopy

- To identify the characteristic functional groups. The spectrum would be expected to show the absence of the broad O-H stretch from the carboxylic acid and a shift in the C=O stretching frequency. The presence of a broad absorption band in the $3200\text{--}3500\text{ cm}^{-1}$ region would indicate the presence of water of hydration.

2.2.3. Mass Spectrometry (MS)

- To determine the mass-to-charge ratio of the molecular ion. Electrospray ionization (ESI) in negative mode would be suitable to observe the $[\text{M}-2\text{Na}+\text{H}]^-$ ion.

2.2.4. X-ray Crystallography

- To determine the precise three-dimensional arrangement of atoms in the crystal lattice, confirming the ionic interactions between the sodium ions and the carboxylate and phenolate groups, as well as the position of the water molecules.

Biological Significance and Signaling Pathways

L-Tyrosine itself is a crucial amino acid, serving as a precursor for the synthesis of several key neurotransmitters and hormones, including dopamine, norepinephrine, epinephrine, and thyroid hormones.[10][11] The disodium salt form is primarily utilized in applications requiring high solubility and bioavailability, such as in cell culture media for the production of therapeutic proteins and monoclonal antibodies.[9][12]

While there are no signaling pathways specifically attributed to the disodium salt, its biological effects are mediated through the physiological roles of L-Tyrosine following its dissociation in solution. The general pathway for the conversion of L-Tyrosine to catecholamines is depicted below.

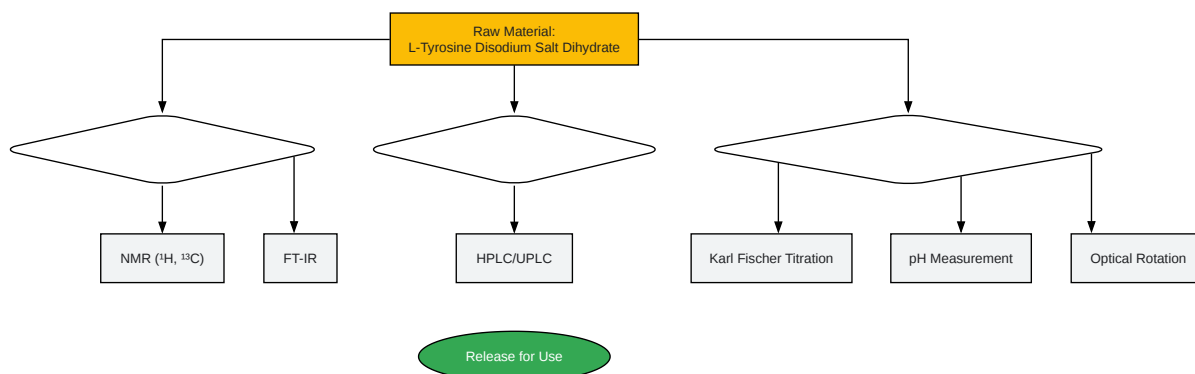


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Biosynthetic pathway of catecholamines from L-Tyrosine.

Experimental and Analytical Workflow

A typical workflow for the quality control and analysis of **L-Tyrosine disodium salt dihydrate** in a research or industrial setting would involve a series of analytical techniques to confirm its identity, purity, and properties.



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Quality control workflow for **L-Tyrosine disodium salt dihydrate**.

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